

Personal protective equipment for handling 5-Nitrothiophene-3-carbaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Nitrothiophene-3-carbaldehyde

Cat. No.: B1360311

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Essential Safety and Handling Guide for 5-Nitrothiophene-3-carbaldehyde

For researchers, scientists, and drug development professionals, adherence to stringent safety protocols is paramount when handling chemical compounds. This guide provides essential, immediate safety and logistical information for the handling of **5-Nitrothiophene-3-carbaldehyde** (CAS No: 75428-45-4), including personal protective equipment (PPE), operational procedures, and disposal plans.

Compound Identification:

- Name: **5-Nitrothiophene-3-carbaldehyde**
- CAS Number: 75428-45-4
- Molecular Formula: $C_5H_3NO_3S$
- Physical Form: Powder

Hazard Summary: This compound is classified as harmful and requires careful handling to avoid exposure. The primary hazards are:

- Causes skin irritation (H315)

- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)

The signal word for this chemical is "Warning" and it is associated with the GHS07 pictogram for harmful substances.

Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling **5-Nitrothiophene-3-carbaldehyde**.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical safety goggles or a face shield	Must be worn at all times when handling the compound to protect against splashes and dust. Use eyewear tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166. ^[1]
Hands	Chemical-resistant gloves	Select gloves based on an evaluation of the possible hazards, duration of use, and the chemical resistance and physical properties of the glove material. Nitrile gloves are a common and effective choice for handling powders.
Body	Laboratory coat or long-sleeved protective clothing	A lab coat should be worn to prevent skin contact. Ensure it is fully buttoned.
Respiratory	NIOSH- or CEN-certified respirator (if necessary)	Use only with adequate ventilation. ^[1] If there is a risk of inhaling dust, such as when weighing or transferring large quantities, a respirator is recommended. ^[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety. The following step-by-step guidance outlines the key procedures.

Receiving and Storage:

- **Inspection:** Upon receipt, visually inspect the container for any damage or leaks.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area.^[2] The recommended storage temperature is 4°C, under nitrogen.
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

Handling and Use:

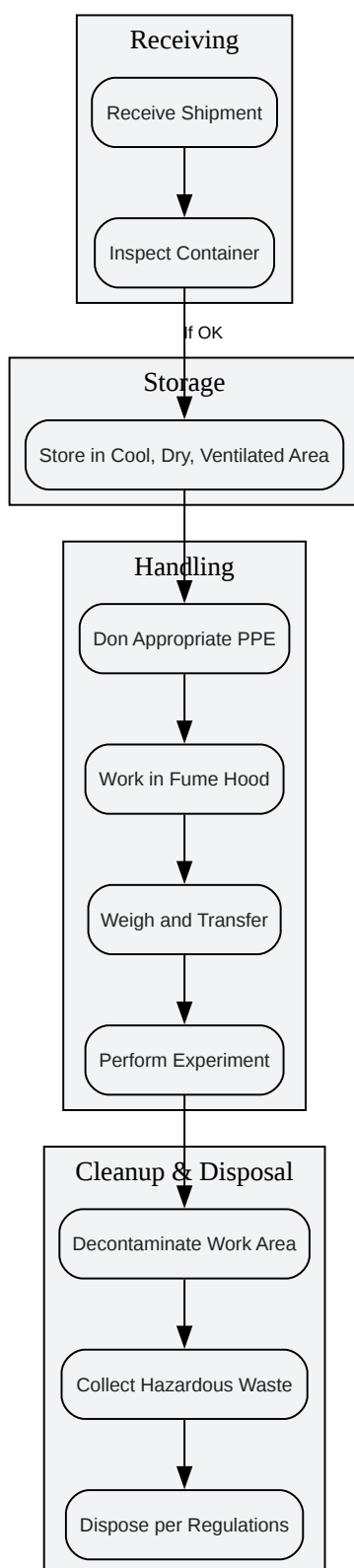
- **Ventilation:** Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.^[1]
- **Avoid Dust Formation:** Take care to avoid the formation of dust when handling the solid material.^{[2][3]}
- **Personal Hygiene:** Wash hands thoroughly after handling.^[1] Avoid contact with skin, eyes, and clothing.^[1] Do not eat, drink, or smoke in the laboratory.
- **Spill Management:** In the event of a spill, prevent further leakage if it is safe to do so.^[1] Sweep up the solid material using a method that does not generate dust (e.g., using a HEPA-filtered vacuum or by gently wetting the material) and place it into a suitable, labeled container for disposal.^{[1][2]}

Disposal:

- **Waste Collection:** All waste materials, including contaminated PPE and spilled material, should be collected in a designated and properly labeled hazardous waste container.
- **Regulations:** Dispose of the chemical waste in accordance with all local, state, and federal regulations. Do not allow the product to enter drains, waterways, or soil.^[1]

Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **5-Nitrothiophene-3-carbaldehyde** from receipt to disposal.



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Caption: Workflow for handling **5-Nitrothiophene-3-carbaldehyde**.

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Email: info@benchchem.com

